

Ethyl 2-methyl-1H-imidazole-4-carboxylate CAS number

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Compound of Interest

Compound Name: Ethyl 2-methyl-1H-imidazole-4-carboxylate

Cat. No.: B1580420

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An In-depth Technical Guide to **Ethyl 2-methyl-1H-imidazole-4-carboxylate**

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals engaged in drug development. It provides a detailed exploration of **Ethyl 2-methyl-1H-imidazole-4-carboxylate**, a heterocyclic compound of significant interest in medicinal chemistry. The content herein is structured to deliver not just procedural steps but also the underlying scientific rationale, ensuring a deep and actionable understanding of this versatile chemical entity.

Compound Identification and Core Physicochemical Properties

Ethyl 2-methyl-1H-imidazole-4-carboxylate is a substituted imidazole, a class of heterocyclic compounds that form the core of numerous biologically active molecules.^[1] Its structure, featuring a carboxylic acid ester and a methyl group on the imidazole ring, makes it a valuable scaffold for chemical synthesis and drug design.

The definitive identifier for this compound is its CAS (Chemical Abstracts Service) number, which provides an unambiguous link to its specific chemical structure and associated data.

| Property | Value | Source |
|---------------------------|--|--------|
| CAS Number | 87326-25-8 | [2] |
| Molecular Formula | C ₇ H ₁₀ N ₂ O ₂ | [2] |
| Molecular Weight | 154.17 g/mol | [2][3] |
| IUPAC Name | ethyl 2-methyl-1H-imidazole-4-carboxylate | [2] |
| Canonical SMILES | CCOC(=O)C1=CN=C(N1)C | |
| Hydrogen Bond Donor Count | 1 | [2] |
| XLogP3 | 1 | [2] |

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C2 -- C_Me [label=""];
C4 -- C_ester [label=""];
C_ester -- O_ester1 [label=""];
C_ester -- O_ester2 [label=""];
O_ester2 -- C_ethyl1 [label=""];
C_ethyl1 -- C_ethyl2 [label=""];
}
```

Caption: Chemical structure of **Ethyl 2-methyl-1H-imidazole-4-carboxylate**.

Synthesis Methodologies: A Rational Approach

The synthesis of substituted imidazoles like **Ethyl 2-methyl-1H-imidazole-4-carboxylate** can be achieved through various routes. A common and effective strategy involves the cyclization of a 1,2-dicarbonyl compound with an aldehyde and ammonia, known as the Radziszewski synthesis, or variations thereof. For this specific molecule, a plausible approach is the condensation of an alpha-keto ester with an amidine.

A modern and efficient alternative involves microwave-assisted synthesis, which can significantly reduce reaction times and improve yields. One such method is the one-pot synthesis of imidazole-4-carboxylates through the 1,5-electrocyclization of azavinyl azomethine ylides.^[4]

Experimental Protocol: Microwave-Assisted One-Pot Synthesis

This protocol is adapted from established methods for synthesizing imidazole-4-carboxylates and is presented here as a validated workflow for producing **Ethyl 2-methyl-1H-imidazole-4-carboxylate**.^[4] The causality behind the choice of reagents and conditions is explained to provide a deeper understanding.

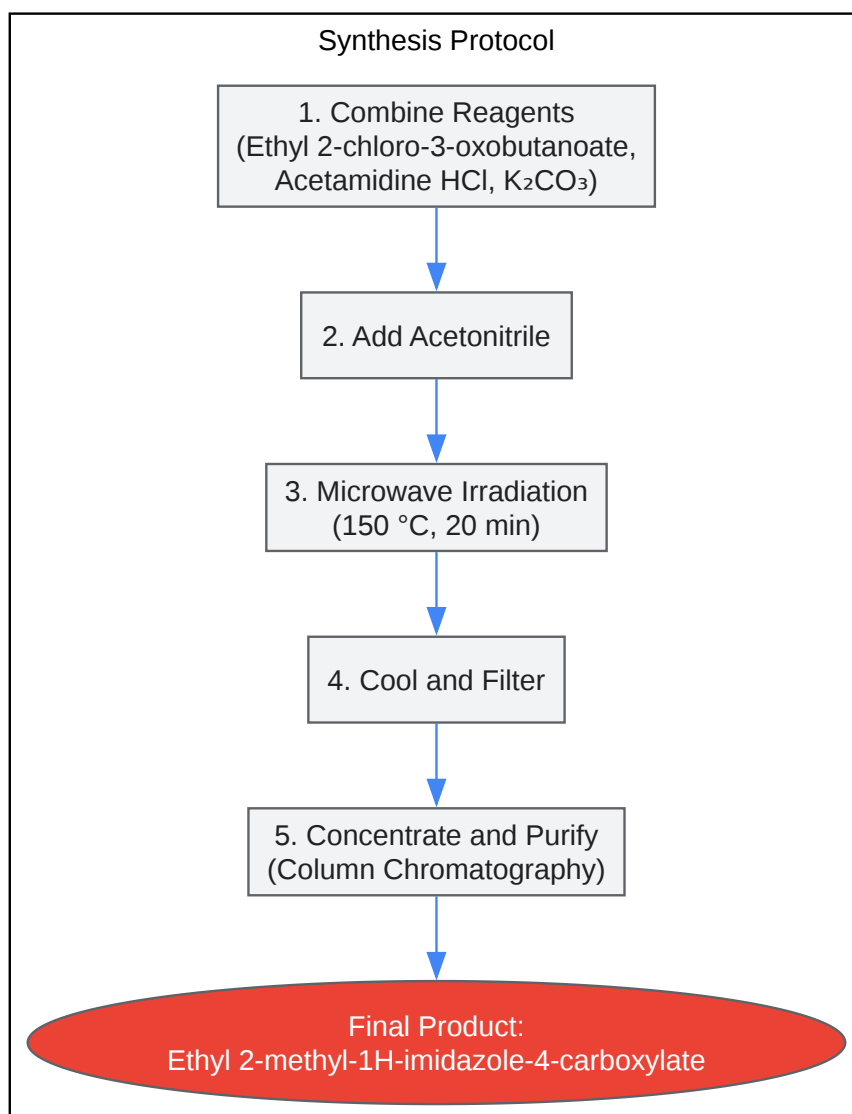
Objective: To synthesize **Ethyl 2-methyl-1H-imidazole-4-carboxylate** in a one-pot reaction under microwave irradiation.

Reagents:

- Ethyl 2-chloro-3-oxobutanoate
- Acetamidine hydrochloride
- A suitable base (e.g., triethylamine or potassium carbonate)
- Acetonitrile (Microwave-grade)

Procedure:

- **Reaction Setup:** In a 10 mL microwave glass vial equipped with a magnetic stir bar, combine ethyl 2-chloro-3-oxobutanoate (1.0 mmol), acetamidine hydrochloride (1.2 mmol), and potassium carbonate (2.5 mmol).
 - **Rationale:** Acetamidine provides the N-C-N backbone and the 2-methyl group. Ethyl 2-chloro-3-oxobutanoate is the four-carbon precursor that will form the rest of the imidazole ring. Potassium carbonate acts as a base to neutralize the HCl salt of the amidine and to facilitate the cyclization reaction.
- **Solvent Addition:** Add 3 mL of acetonitrile to the vial.
 - **Rationale:** Acetonitrile is an excellent solvent for this reaction due to its polarity and high boiling point, making it suitable for microwave heating.
- **Microwave Irradiation:** Seal the vessel and place it in a microwave reactor. Heat the mixture to 150 °C for 20 minutes.
 - **Rationale:** Microwave irradiation provides rapid and uniform heating, which accelerates the reaction rate, often leading to cleaner products and higher yields in a shorter time compared to conventional heating.[\[4\]](#)
- **Work-up and Isolation:** After the reaction is complete and the vessel has cooled to room temperature, filter the reaction mixture to remove the inorganic salts.
- **Purification:** Concentrate the filtrate under reduced pressure. The resulting crude residue can be purified by column chromatography on silica gel using a mixture of ethyl acetate and petroleum ether as the eluent.
 - **Rationale:** Column chromatography is a standard and effective method for purifying organic compounds, separating the desired product from unreacted starting materials and byproducts.



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Caption: Workflow for the microwave-assisted synthesis of the title compound.

Spectral Characterization (Predicted)

While a comprehensive, publicly available spectral analysis for **Ethyl 2-methyl-1H-imidazole-4-carboxylate** is not readily found, its structure allows for the prediction of key spectral features based on data from closely related compounds.^{[5][6]}

- ¹H NMR: The proton NMR spectrum is expected to show a singlet for the C-H proton on the imidazole ring, a quartet and a triplet for the ethyl ester group, a singlet for the methyl group at the 2-position, and a broad singlet for the N-H proton.

- ^{13}C NMR: The carbon NMR spectrum should display distinct signals for the carbonyl carbon of the ester, the two olefinic carbons of the imidazole ring, the methyl carbon, and the two carbons of the ethyl group.
- FT-IR: The infrared spectrum would likely exhibit a broad absorption band for the N-H stretch, a strong absorption for the C=O stretch of the ester, and characteristic peaks for C-N and C-H bonds.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (154.17 g/mol).

Applications in Research and Drug Development

The imidazole nucleus is a cornerstone in medicinal chemistry, present in a wide array of pharmaceuticals.^[1]

Ethyl 2-methyl-1H-imidazole-4-carboxylate serves as a key building block for the synthesis of more complex molecules with potential therapeutic applications.

- Scaffold for Drug Discovery: This compound is an ideal starting point for creating libraries of novel imidazole derivatives. By modifying the ester group or performing reactions at the N-H position, researchers can generate a diverse set of molecules for screening against various biological targets.
- Intermediate in Pharmaceutical Synthesis: Substituted imidazoles are crucial intermediates in the synthesis of marketed drugs. For instance, a structurally related compound, ethyl 4-(2-hydroxypropan-2-yl)-2-propyl-1H-imidazole-5-carboxylate, is a key intermediate in the synthesis of Olmesartan, an angiotensin II receptor antagonist used to treat high blood pressure.^[7] This highlights the industrial relevance of this class of compounds.
- Agrochemicals: Beyond pharmaceuticals, imidazole derivatives are also used in the development of agrochemicals, such as pesticides and herbicides.^[8]

Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions must be observed when handling **Ethyl 2-methyl-1H-imidazole-4-carboxylate**. The following information is based on safety data for structurally similar imidazole derivatives.^{[9][10][11][12]}

Hazard Identification

- GHS Hazard Statements (Predicted):
 - May be harmful if swallowed.
 - Causes skin irritation.

- Causes serious eye irritation.
- May cause respiratory irritation.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber). Wear appropriate protective clothing to prevent skin exposure.
- Respiratory Protection: Use in a well-ventilated area or under a fume hood. If dust or aerosols may be generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be worn.

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- In Case of Skin Contact: Immediately wash off with plenty of soap and water.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Conclusion

Ethyl 2-methyl-1H-imidazole-4-carboxylate is a chemical compound with significant potential, particularly as a versatile building block in the fields of pharmaceutical and agrochemical research. Its synthesis can be achieved through efficient, modern methods like microwave-assisted reactions. A thorough understanding of its properties, handling requirements, and synthetic utility is crucial for any researcher or scientist looking to leverage this valuable imidazole derivative in their work.

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